

Essential Safety and Handling Protocols for DPM-1001

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DPM-1001
CAS No.: 1471172-29-8
Cat. No.: B15578887

[Get Quote](#)

This guide provides crucial safety and logistical information for the proper handling and disposal of **DPM-1001**, a potent and specific inhibitor of protein-tyrosine phosphatase (PTP1B). [1][2] Adherence to these protocols is essential to ensure the safety of laboratory personnel and the integrity of research outcomes. While **DPM-1001** trihydrochloride is not classified as a hazardous substance, standard laboratory precautions should be observed to minimize exposure.[3]

Chemical and Physical Properties

A summary of the key properties of **DPM-1001** is provided below to inform safe handling and storage procedures.

Property	Value	Reference
Molecular Formula	C35H60Cl3N3O3	[3]
Molecular Weight	677.23 g/mol	[3]
Appearance	Not specified	
Purity	99.84%	[1]
Storage	-80°C (6 months); -20°C (1 month)	[1]

Operational Plan: Step-by-Step Handling Procedures

To ensure safe handling, a systematic approach should be followed, encompassing preparation, use, and post-handling procedures.

Preparation and Engineering Controls

- Ventilation: Always handle **DPM-1001** in a well-ventilated area. The use of a chemical fume hood is strongly recommended to avoid the formation and inhalation of dust or aerosols.[3]
- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.
- Pre-planning: Review the Safety Data Sheet (SDS) and this guide thoroughly before beginning any work. Prepare all necessary materials and equipment in advance.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **DPM-1001**:

- Eye Protection: Wear chemical safety goggles or a face shield to protect against splashes.[4]
- Hand Protection: Wear nitrile or latex gloves. It is advisable to wear two pairs of gloves, especially during procedures with a higher risk of contamination.[5]

- Body Protection: A disposable, long-sleeved laboratory coat should be worn.[6]
- Respiratory Protection: In situations where dust or aerosols may be generated and ventilation is inadequate, a particulate respirator (e.g., N95) should be used.[4]

Handling and Experimental Workflow

The following diagram illustrates the standard workflow for handling **DPM-1001**, from preparation to disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. [medkoo.com](https://www.medkoo.com) [medkoo.com]
- 3. [file.medchemexpress.com](https://www.file.medchemexpress.com) [file.medchemexpress.com]
- 4. [cdc.gov](https://www.cdc.gov) [cdc.gov]
- 5. [youtube.com](https://www.youtube.com) [youtube.com]
- 6. [msdh.ms.gov](https://www.msdh.ms.gov) [msdh.ms.gov]
- To cite this document: BenchChem. [Essential Safety and Handling Protocols for DPM-1001]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15578887/docs#essential-safety-and-handling-protocols-for-dpm-1001\]](https://www.benchchem.com/product/b15578887/docs#essential-safety-and-handling-protocols-for-dpm-1001)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)